Application Note: 3-Methyl-7-nitro-1H-indazole in Drug Discovery

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Compound of Interest

Compound Name:	*3-methyl-7-nitro-1H-indazole*
CAS No.:	*101420-66-0*
Cat. No.:	*B3198470*

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Executive Summary

3-methyl-7-nitro-1H-indazole is a specialized heterocyclic scaffold utilized primarily as a selective inhibitor of neuronal Nitric Oxide Synthase (nNOS) and as a high-value synthetic intermediate in medicinal chemistry.[1][2] Structurally, it is a derivative of the well-characterized probe 7-nitroindazole (7-NI).[3] The addition of the 3-methyl group enhances lipophilicity and alters steric bulk within the active site, making it a critical tool for studying neurodegenerative pathways (e.g., Parkinson's, ALS) and a versatile building block for constructing kinase inhibitors and anti-infective agents.

Chemical Profile & Structural Significance

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Property	Detail
IUPAC Name	3-methyl-7-nitro-1H-indazole
Molecular Formula	$C_8H_7N_3O_2$
Molecular Weight	177.16 g/mol
Core Scaffold	Indazole (Benzocpyrazole)
Key Features	7-Nitro Group: Electron-withdrawing; mimics the guanidino group of L-Arginine in NOS active sites; reducible to amine for derivatization.3-Methyl Group: Increases metabolic stability; blocks oxidation at the C3 position; provides a handle for hydrophobic interactions.
Solubility	Low in water; soluble in DMSO, DMF, and hot Ethanol.

Biological Applications

3.1. Selective nNOS Inhibition (Neuroprotection)

The primary biological utility of **3-methyl-7-nitro-1H-indazole** lies in its ability to inhibit neuronal Nitric Oxide Synthase (nNOS).

- Mechanism: Like its parent 7-NI, this compound acts as a competitive inhibitor of L-Arginine.[4] It binds near the heme prosthetic group of the enzyme. The 7-nitro group is crucial for interacting with the glutamate residue (Glu592 in rat nNOS) that normally anchors L-Arginine.

- Selectivity: It exhibits selectivity for nNOS over endothelial NOS (eNOS) and inducible NOS (iNOS).[4] This is vital for therapeutic applications to avoid the cardiovascular side effects (hypertension) associated with eNOS inhibition.

- Therapeutic Context: Used in preclinical models of Parkinson's Disease (MPTP toxicity models) and ALS, where excess NO production leads to peroxynitrite-mediated neuronal death.

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3.2. Privileged Scaffold for Drug Design

Beyond direct inhibition, this compound serves as a "privileged structure" intermediate.

- Kinase Inhibitors: Reduction of the nitro group yields 7-amino-3-methylindazole. This amine is a common precursor for urea- or amide-linked kinase inhibitors (analogous to the synthesis of Pazopanib, which uses the 6-amino isomer).
- Anti-Infectives: 3-methyl-7-nitroindazole derivatives have shown activity against neglected tropical diseases (NTDs), specifically Leishmania and Trypanosoma, by targeting protozoal enzymes that lack human homologs.

Experimental Protocols

Protocol A: Regioselective Synthesis of **3-methyl-7-nitro-1H-indazole**

Rationale: Direct nitration of 3-methylindazole yields a mixture of 5-nitro (major) and 7-nitro (minor) isomers due to electronic directing effects. To ensure scientific integrity and purity, this protocol uses a cyclization strategy starting from a pre-functionalized benzene ring.

Materials:

- 2-Fluoro-3-nitroacetophenone (Starting Material)
- Hydrazine Hydrate (64% or 80% aqueous solution)
- Ethanol (Absolute)
- Reflux condenser, magnetic stirrer, heating mantle.

Step-by-Step Methodology:

- Preparation: Dissolve 10.0 mmol of 2-Fluoro-3-nitroacetophenone in 20 mL of absolute ethanol in a round-bottom flask.
- Reagent Addition: Slowly add 12.0 mmol (1.2 eq) of Hydrazine Hydrate dropwise at room temperature. Caution: Exothermic reaction.

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- Cyclization: Heat the mixture to reflux (approx. 78°C) for 4–6 hours.
  - Mechanism:[4][5][6][7] Hydrazine undergoes Nucleophilic Aromatic Substitution (SNAr) to displace the fluorine, followed by intramolecular condensation with the ketone to close the pyrazole ring.
- Monitoring: Monitor reaction progress via TLC (System: Ethyl Acetate/Hexane 1:2). The starting ketone spot should disappear.
- Isolation: Cool the reaction mixture to room temperature, then to 4°C in an ice bath. The product typically precipitates as a yellow/orange solid.
- Purification: Filter the solid and wash with cold ethanol (2 x 5 mL). Recrystallize from hot Ethanol/Water (9:1) if necessary to remove trace hydrazine.[7]
- Validation: Confirm structure via 1H NMR.
  - Expected Signal: A singlet at ~2.5-2.6 ppm (3-Methyl) and characteristic aromatic signals for the 7-nitro substitution pattern (doublet-triplet-doublet pattern).

Protocol B: In Vitro nNOS Inhibition Assay (Griess Method)

Rationale: This assay measures the accumulation of Nitrite (NO_2^-), the stable breakdown product of NO, to quantify synthase activity.

Materials:

- Recombinant nNOS enzyme (human or rat)
- Substrate Buffer: 50 mM Tris-HCl (pH 7.4), 10 µM L-Arginine, 100 µM NADPH, 1 mM $CaCl_2$, 10 µg/mL Calmodulin, 10 µM BH_4.
- Griess Reagent (Sulfanilamide + N-(1-naphthyl)ethylenediamine).
- Test Compound: **3-methyl-7-nitro-1H-indazole** (dissolved in DMSO).

Workflow:

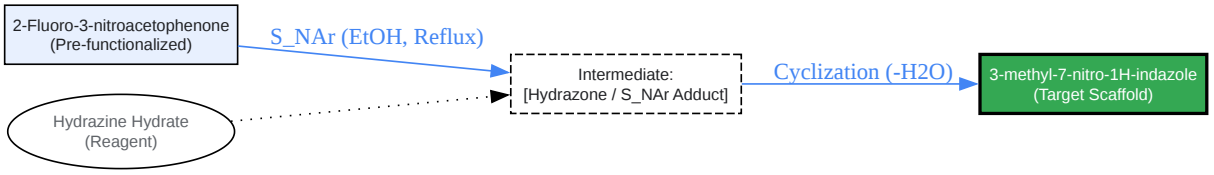
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- Incubation: In a 96-well plate, mix 10 µL of Test Compound (various concentrations) with 40 µL of nNOS enzyme solution. Incubate at 37°C for 15 minutes to allow inhibitor binding.
- Reaction Start: Add 50 µL of Substrate Buffer (containing L-Arginine and cofactors) to initiate the reaction.
- Reaction Phase: Incubate at 37°C for 30–60 minutes.
- Termination: Stop the reaction by adding 100 µL of ice-cold Griess Reagent.
- Development: Incubate at room temperature for 10 minutes (protect from light). A pink/red color develops proportional to NO production.
- Measurement: Read Absorbance at 540 nm using a microplate reader.
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC_{50}.

Visualizing the Science

Figure 1: Regioselective Synthesis Pathway

This diagram illustrates the "Self-Validating" synthetic route that guarantees the 7-nitro regiochemistry, avoiding the isomer mixtures common in direct nitration.



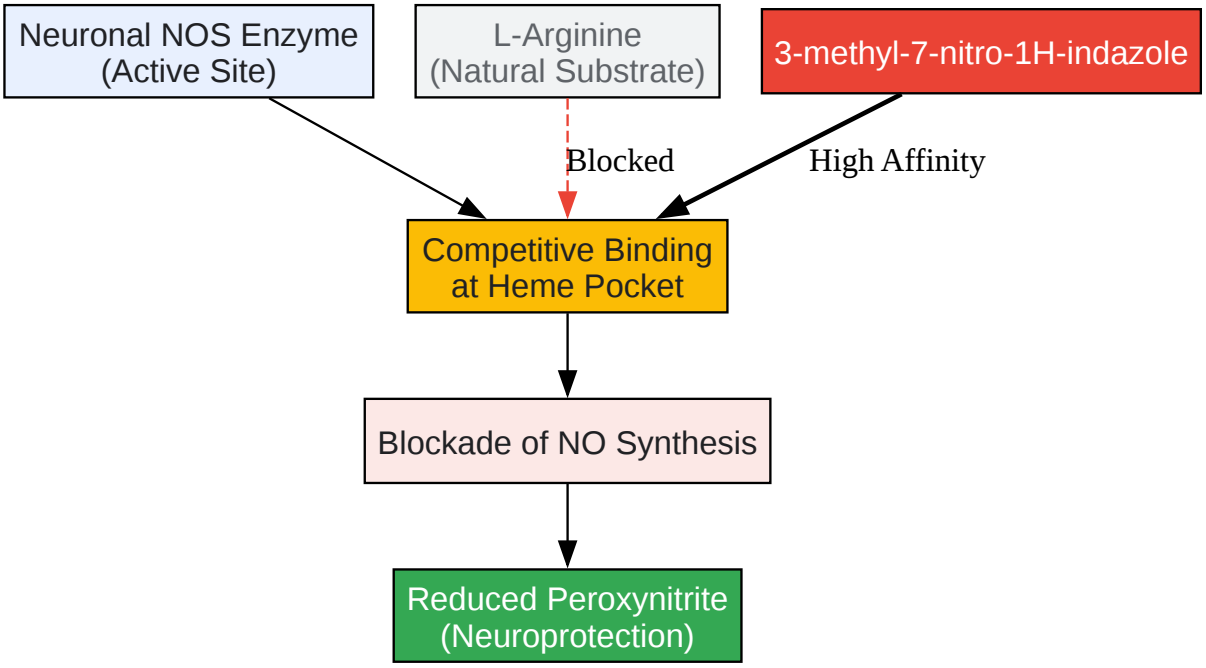
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Caption: Synthesis of **3-methyl-7-nitro-1H-indazole** via condensation of hydrazine with 2-fluoro-3-nitroacetophenone.

Figure 2: Mechanism of nNOS Inhibition

The logical flow of how the compound prevents neurotoxicity.

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Caption: Competitive inhibition mechanism of **3-methyl-7-nitro-1H-indazole** preventing NO-mediated neurotoxicity.

References

- Blandini, F., et al. (2004). Protective effect of the nNOS inhibitor 7-nitroindazole in a model of Parkinson's disease. Experimental Neurology. Link
- Kalpalatha, K., et al. (2013). Synthesis and biological evaluation of novel substituted indazole derivatives. Journal of Chemical and Pharmaceutical Research. (Context for 3-methyl-indazole synthesis).
- BenchChem. (2025).[3][4] Technical Guide: 7-Nitroindazole and Derivatives in NOS Inhibition. Link
- Mayer, B., et al. (1994). 7-Nitroindazole: a selective inhibitor of neuronal nitric oxide synthase.[3][4][5][8][9] Neuropharmacology. Link

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- Harris, P. A., et al. (2008). Discovery of 5-[[4-[(2,3-dimethyl-2H-indazol-6-yl)methylamino]-2-pyrimidinyl]amino]-2-methyl-benzenesulfonamide (Pazopanib). Journal of Medicinal Chemistry. (Demonstrates the utility of methyl-nitro-indazole intermediates). Link

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Sources

- 1. 4,6-difluoro-3-methyl-7-nitro-1H-indazole - CAS号 1206733-62-1 - 摩熵化学 [molaid.com]
- 2. 4,6-difluoro-3-methyl-7-nitro-1H-indazole - CAS号 1206733-62-1 - 摩熵化学 [molaid.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Inhibition of neuronal nitric oxide synthase by 7-nitroindazole protects against MPTP-induced neurotoxicity in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Selective Reduction of Halogenated Nitroarenes with Hydrazine Hydrate in the Presence of Pd/C - PMC [pmc.ncbi.nlm.nih.gov]
- 7. reddit.com [reddit.com]
- 8. 7-Nitroindazole - Wikipedia [en.wikipedia.org]
- 9. Relatively selective neuronal nitric oxide synthase inhibition by 7-nitroindazole in monkey isolated cerebral arteries - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: 3-Methyl-7-nitro-1H-indazole in Drug Discovery]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3198470/docs#application-note-3-methyl-7-nitro-1h-indazole-in-drug-discovery]

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